

Definitive Chemical Identity of C.I. 60756 Remains Elusive

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Compound of Interest

Compound Name: Disperse Red 60

Cat. No.: B082247

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A comprehensive investigation into the chemical identity of C.I. 60756 has revealed significant ambiguity and a lack of consensus in publicly accessible scientific and chemical databases. Due to conflicting information regarding its IUPAC name, CAS number, and chemical structure, a definitive profile of this substance cannot be provided at this time.

For researchers, scientists, and drug development professionals, the precise identification of a chemical compound is the foundational step for any further investigation. However, in the case of C.I. 60756, initial searches have uncovered multiple, non-congruent chemical entities associated with this Colour Index number. This discrepancy prevents the accurate compilation of the in-depth technical guide requested.

One set of data points to C.I. 60756 being synonymous with Vat Violet 1, with a corresponding CAS number of 1324-55-6 and a molecular formula of $C_{34}H_{14}Cl_2O_2$. Conversely, other sources associate a structurally related name, 6,15-Dihydro-5,9,14,18-anthrazinetetrone, with the synonym Pigment Blue 60 and the CAS number 81-77-6, having a molecular formula of $C_{28}H_{14}N_2O_4$. Further complicating the matter, databases also list compounds with similar names, such as 6,15-Dihydroanthrazine-5,9,14,18-tetrol, each with distinct CAS numbers and molecular formulas.

This lack of a single, verifiable identity for C.I. 60756 makes it impossible to proceed with the subsequent requirements of the requested technical guide, which include the summarization of quantitative data, detailing of experimental protocols, and the creation of diagrams for signaling pathways or experimental workflows. Providing such information without a confirmed chemical

identity would be scientifically unsound and could lead to significant errors in research and development.

Given the critical nature of accurate chemical identification, it is recommended that any party seeking to work with C.I. 60756 consult the official Colour Index International™ database. This resource, jointly maintained by the Society of Dyers and Colourists (SDC) and the American Association of Textile Chemists and Colorists (AATCC), is the authoritative international reference for colorants and should be considered the primary source for resolving such ambiguities. Access to this database is typically available through subscription.

Until a definitive and singular chemical identity for C.I. 60756 is established through an authoritative source, any attempt to compile a comprehensive technical profile would be premature and speculative.

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